

# 4-Bromo-2-chloro-5-methoxyaniline safety data sheet and handling

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## Compound of Interest

Compound Name: 4-Bromo-2-chloro-5-methoxyaniline

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## Technical Guide: 4-Bromo-2-chloro-5-methoxyaniline

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. A complete Safety Data Sheet (SDS) for **4-Bromo-2-chloro-5-methoxyaniline** (CAS No. 98446-54-9) is not readily available in public domains. The information herein is compiled from supplier data and safety information for structurally similar compounds. All handling of this chemical should be conducted by trained personnel with appropriate engineering controls and personal protective equipment, and under the guidance of a formal risk assessment.

## Chemical Identification and Properties

**4-Bromo-2-chloro-5-methoxyaniline** is a substituted aniline derivative. Its structure incorporates a bromine, a chlorine, and a methoxy group on the aniline ring, suggesting its utility as a building block in organic synthesis, particularly in the development of pharmaceutical compounds and other complex molecules.<sup>[1][2][3]</sup>

Property	Value	Source
CAS Number	98446-54-9	[1][3][4][5][6]
Molecular Formula	C <sub>7</sub> H <sub>7</sub> BrClNO	[1][3]
Molecular Weight	236.49 g/mol	[1][3]
Purity	Typically ≥90%	[6][7]
Physical Form	Solid	Inferred from similar compounds
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
Storage Temperature	2-8°C, under inert atmosphere, protected from light	

## Hazard Identification and Classification

Based on available data for this compound and structurally related anilines, **4-Bromo-2-chloro-5-methoxyaniline** is considered hazardous.

GHS Hazard Classification (from supplier information):[6]

Hazard Class	Category
Skin Irritation	2
Eye Irritation	2
Specific Target Organ Toxicity (Single Exposure)	3 (Respiratory irritation)

Hazard Statements:[6]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.

- H335: May cause respiratory irritation.

Precautionary Statements:[6]

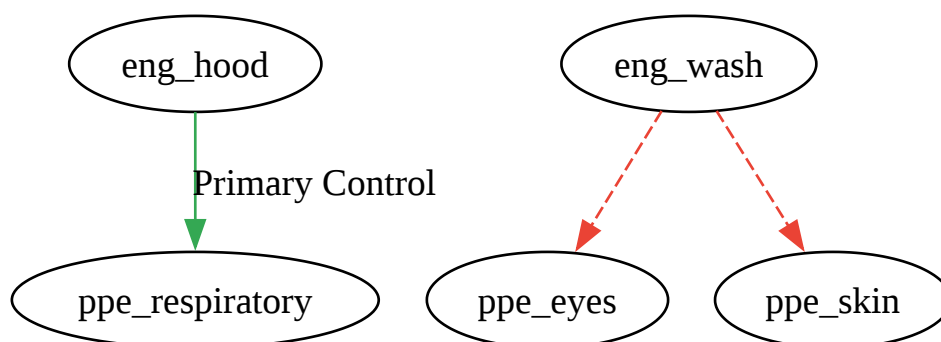
- P233: Keep container tightly closed.
- P260: Do not breathe dust/fume/gas/mist/vapours/spray.
- P261: Avoid breathing dust/fume/gas/mist/vapours/spray.
- P264: Wash hands thoroughly after handling.
- P271: Use only outdoors or in a well-ventilated area.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Note: Substituted anilines can also be associated with acute toxicity (oral, dermal, inhalation), and potential for organ damage with repeated exposure.[8][9] Extreme caution is advised.

## Handling and Storage

Proper handling and storage procedures are critical to minimize exposure and ensure the stability of the compound.

## Engineering Controls and Personal Protective Equipment (PPE)



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### Handling Protocol:

- Risk Assessment: Conduct a thorough risk assessment before beginning any work.
- Work Area: All manipulations of solid **4-Bromo-2-chloro-5-methoxyaniline** should be performed in a certified chemical fume hood to prevent inhalation of dust.[\[10\]](#)
- PPE: Wear appropriate PPE at all times, including a lab coat, chemical-resistant gloves (nitrile is a common choice), and chemical safety goggles. A face shield should be used if there is a risk of splashing.[\[10\]](#)
- Avoidance: Avoid contact with skin and eyes, and prevent inhalation of dust.[\[11\]](#) Do not eat, drink, or smoke in the handling area.[\[8\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[8\]](#)

## Storage Conditions

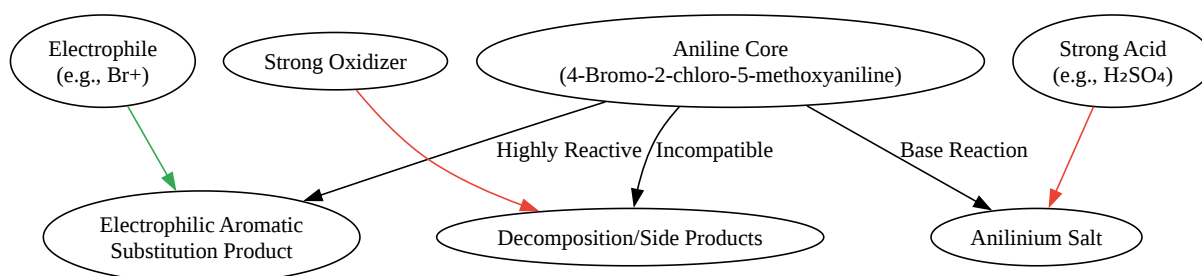
- Container: Keep the container tightly closed and properly labeled.[\[1\]](#)[\[12\]](#)
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation.[\[1\]](#)[\[8\]](#)
- Location: Store in a cool, dry, and well-ventilated area.[\[1\]](#)[\[12\]](#) A refrigerator (2-8°C) is recommended.[\[1\]](#)
- Light: Protect from direct light.[\[8\]](#)[\[12\]](#)
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[\[13\]](#)

## Experimental Protocols & Reactivity

No specific experimental protocols for **4-Bromo-2-chloro-5-methoxyaniline** were found in the available literature. However, the reactivity of the aniline functional group is well-documented and provides insight into its potential chemical behavior.

## General Reactivity of Anilines

The amino group (-NH<sub>2</sub>) is a strong activating, ortho-, para- directing group in electrophilic aromatic substitution reactions.[14][15][16] This high reactivity can sometimes lead to multiple substitutions.[2][17]



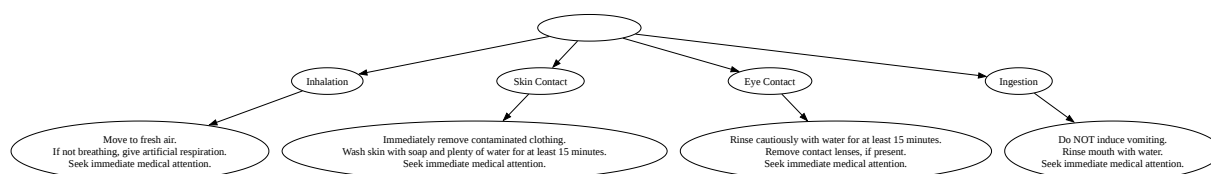
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#### Potential Reactions:

- **Electrophilic Aromatic Substitution:** The compound is expected to be highly reactive towards electrophiles. The positions for substitution will be directed by the existing groups on the aromatic ring.
- **Basicity:** The lone pair of electrons on the nitrogen atom of the amino group gives it basic properties. It will react with strong acids to form anilinium salts.[14]
- **Incompatibilities:** As a substituted aniline, it is incompatible with strong oxidizing agents, acid chlorides, and acid anhydrides, which can lead to vigorous or violent reactions.[13]

## First Aid and Emergency Procedures

In case of exposure, immediate action is critical.



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- General Advice: Show the safety data sheet (or this guide if an SDS is unavailable) to the attending physician. First responders should protect themselves.[18][19]
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[9][13]
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area with soap and plenty of water for at least 15 minutes. Seek immediate medical attention.[13][20]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.[13][20]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[13][18]

## Disposal Considerations

- Waste Classification: This material should be treated as hazardous waste.
- Disposal Method: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[9] Do not allow the product to enter

drains.[21]

- Contaminated Materials: Any materials contaminated with **4-Bromo-2-chloro-5-methoxyaniline** (e.g., gloves, pipette tips, absorbent paper) must also be disposed of as hazardous waste.[21]

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